

Decylcyclohexane: Nomenclature and Chemical Identity

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Compound of Interest

Compound Name: Decylcyclohexane

Cat. No.: B1669408

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Decylcyclohexane, a saturated hydrocarbon, is a molecule of interest in various fields of chemical research. This guide provides an in-depth look at its nomenclature according to the International Union of Pure and Applied Chemistry (IUPAC) and its commonly used synonyms.

IUPAC Name

The systematic name for **Decylcyclohexane**, as defined by IUPAC, is **decylcyclohexane**^[1]. The structure consists of a ten-carbon alkyl chain (a decyl group) attached to a cyclohexane ring^[1].

Synonyms and Identifiers

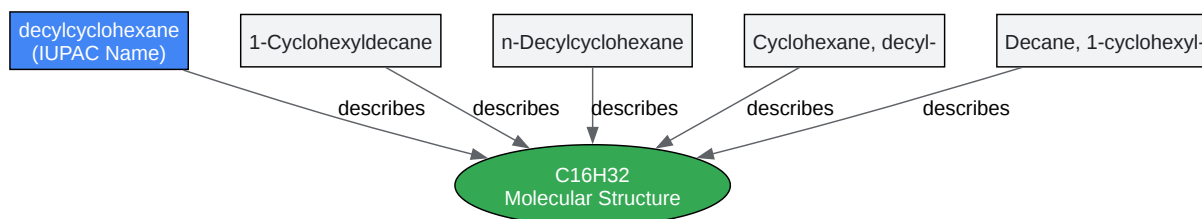
Decylcyclohexane is also known by several other names and identifiers, which are crucial for searching chemical databases and literature. These synonyms often arise from different naming conventions or are used as shorthand in specific contexts.

A comprehensive list of synonyms and identifiers is provided in the table below for clarity and easy reference.

| Identifier Type | Identifier | Source |
|--------------------------------|-----------------------------------|-----------------------------|
| Common Synonyms | 1-Cyclohexyldecane[1][2][3][4] | PubChem, SCBT, Cheméo, NIST |
| n-Decylcyclohexane[1][3][4][5] | PubChem, Cheméo, NIST, ChemWhat | |
| Cyclohexane, decyl-[1][3][4] | PubChem, Cheméo, NIST | |
| Decane, 1-cyclohexyl-[3][4] | Cheméo, NIST | |
| CAS Registry Number | 1795-16-0[1][4] | CAS, NIST |
| Molecular Formula | C16H32[1][2][4] | PubChem, SCBT, NIST |
| Molecular Weight | 224.43 g/mol [2] | SCBT |
| InChIKey | STWFZICHPLEOIC-UHFFFAOYSA-N[1][4] | PubChem, NIST |
| UNII | 7X5R5EE4ST[1] | FDA GSRS |

Logical Relationship of Nomenclature

The various names for this compound all describe the same molecular structure, albeit from slightly different perspectives, as illustrated by the following diagram.



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Nomenclature describing the same molecular structure.

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References

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